

(S)-2,2-Dimethyl-1,3-dioxolane-4-carbaldehyde synthesis from D-mannitol

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Compound of Interest

Compound Name: (S)-2,2-Dimethyl-1,3-dioxolane-4-carbaldehyde

Cat. No.: B1310615

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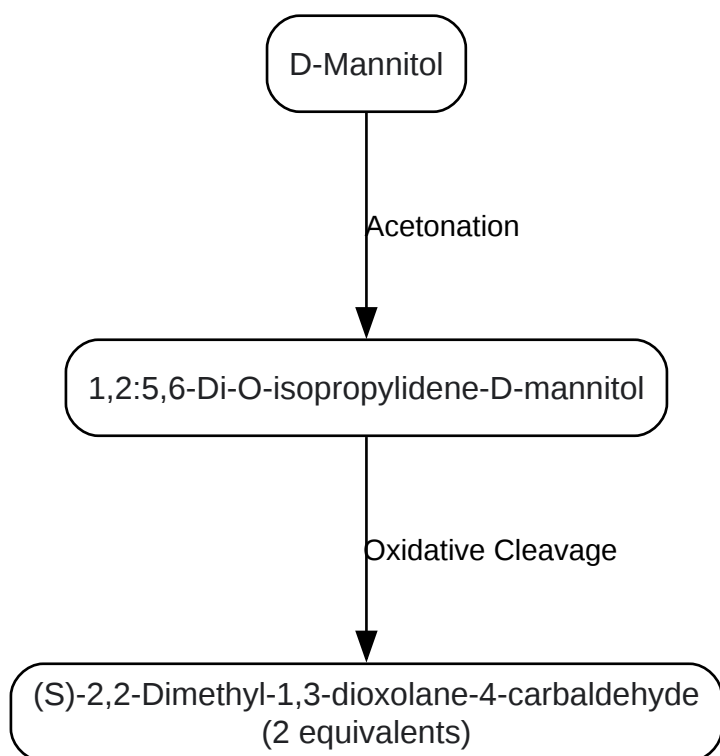
For Researchers, Scientists, and Drug Development Professionals

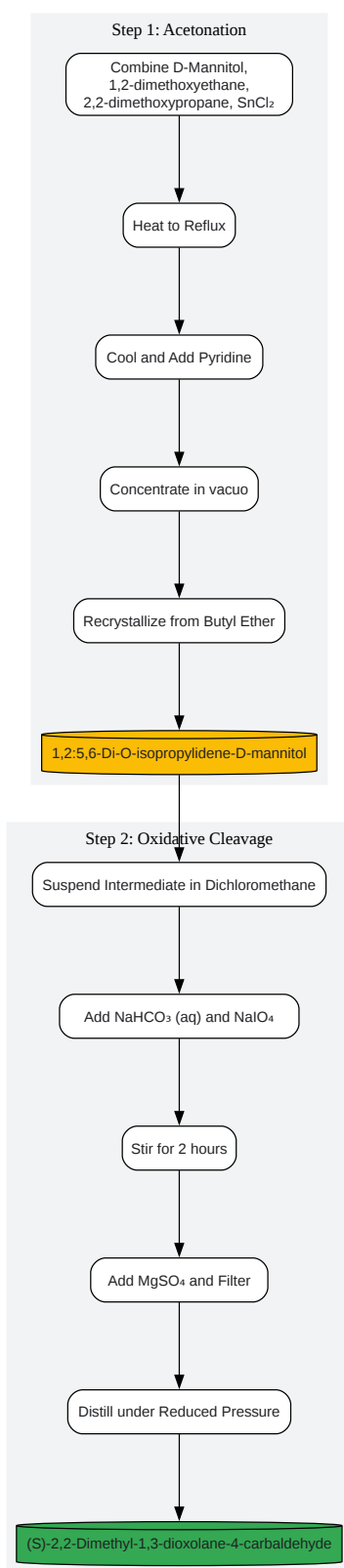
This technical guide provides a comprehensive overview of the synthesis of **(S)-2,2-Dimethyl-1,3-dioxolane-4-carbaldehyde**, a valuable chiral building block, from the readily available starting material, D-mannitol. This synthesis is a cornerstone in asymmetric synthesis, providing access to a versatile C3 synthon for the preparation of various complex molecules.

The synthetic route involves a two-step process: the protection of the 1,2- and 5,6-diol functionalities of D-mannitol as isopropylidene acetals, followed by the oxidative cleavage of the central C3-C4 diol of the resulting 1,2:5,6-di-O-isopropylidene-D-mannitol.

Reaction Pathway

The overall transformation from D-mannitol to **(S)-2,2-Dimethyl-1,3-dioxolane-4-carbaldehyde** is depicted below. The first step involves the formation of a bis-acetonide, which masks four of the six hydroxyl groups. The subsequent cleavage of the remaining vicinal diol yields two equivalents of the desired aldehyde.





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